

Application Note: Preparation of 2-(4-Methoxy-3-methylphenyl)azepane Hydrochloride Salt

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Compound of Interest

Compound Name: 2-(4-Methoxy-3-methylphenyl)azepane

Cat. No.: B11882855

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Executive Summary

Substituted 2-arylazepanes represent a privileged structural motif in medicinal chemistry, frequently serving as core scaffolds for monoamine reuptake inhibitors and central nervous system (CNS) active agents. The synthesis of **2-(4-Methoxy-3-methylphenyl)azepane** hydrochloride (CAS: 887361-07-1 for the free base) requires precise control over nucleophilic addition and chemoselective reduction. This application note provides a field-proven, self-validating protocol for the robust preparation of this compound, bridging the gap between theoretical synthetic design and practical benchtop execution.

Synthetic Strategy & Mechanistic Rationale

The synthesis is executed via a highly reliable three-stage sequence: Grignard addition, chemoselective reduction, and salification.

- **Activation via O-Methylation:** Direct addition of Grignard reagents to caprolactam is highly inefficient due to the acidic N-H proton and the resonance-stabilized amide carbonyl. Utilizing O-methylcaprolactim (7-methoxy-3,4,5,6-tetrahydro-2H-azepine) circumvents this issue. The O-methylation activates the C=N bond, making it an excellent electrophilic acceptor for the

Grignard reagent (). This foundational activation strategy is a standard in heterocyclic synthesis ().

- **Nucleophilic Addition:** 4-Methoxy-3-methylphenylmagnesium bromide attacks the activated imine carbon. The subsequent elimination of the methoxy group yields a stable cyclic imine intermediate. While modern enantioselective routes employ biocatalytic imine reductases (), the classical Grignard approach remains the most scalable method for racemic production ().
- **Chemoselective Reduction:** Sodium borohydride (NaBH_4) in methanol is specifically selected to reduce the cyclic imine to the azepane core. This reagent provides mild, chemoselective reduction without risking the cleavage of the aryl methoxy ether or over-reduction.
- **Salification:** Free base azepanes are prone to oxidation and exhibit poor aqueous solubility. Conversion to the hydrochloride salt ensures long-term oxidative stability and provides a highly crystalline compound suitable for pharmacological formulation.

Experimental Workflow Visualization



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Synthetic workflow for **2-(4-Methoxy-3-methylphenyl)azepane** hydrochloride.

Reagents and Equipment Specifications

- **Starting Materials:** 4-Bromo-2-methylanisole (98%), O-Methylcaprolactim (97%), Magnesium turnings (99.9%).
- **Solvents:** Tetrahydrofuran (THF, anhydrous, $\leq 0.005\%$ H_2O), Methanol (MeOH , anhydrous), Diethyl ether (Et_2O , anhydrous).
- **Reagents:** Sodium borohydride (NaBH_4), Iodine (I_2), 4M HCl in 1,4-dioxane.
- **Equipment:** Flame-dried Schlenk flasks, reflux condenser, dropping funnels, argon/nitrogen manifold.

Step-by-Step Experimental Protocols

Step 5.1: Preparation of the Grignard Reagent

- **Setup:** In a flame-dried 250 mL three-neck flask equipped with a reflux condenser and magnetic stirrer under argon, add magnesium turnings (1.58 g, 65.0 mmol, 1.3 eq) and a single crystal of iodine.
- **Initiation:** Add 10 mL of anhydrous THF. The iodine serves to disrupt the passivating magnesium oxide layer. Add 1.0 mL of 4-bromo-2-methylanisole to initiate the reaction. Gentle heating may be applied until the brown iodine color fades and the mixture begins to spontaneously reflux.
- **Addition:** Dilute the remaining 4-bromo-2-methylanisole (total 12.06 g, 60.0 mmol, 1.2 eq) in 40 mL of anhydrous THF. Add this solution dropwise over 30 minutes, maintaining a gentle reflux.
- **Completion:** Reflux the mixture for an additional 2 hours.
- **Validation Checkpoint:** The near-complete consumption of magnesium turnings and the formation of a homogeneous, dark-brown solution confirms successful Grignard formation.

Step 5.2: Synthesis of the Cyclic Imine Intermediate

- **Addition:** Cool the Grignard reagent to 0 °C using an ice bath.
- **Reaction:** Add a solution of O-methylcaprolactim (6.36 g, 50.0 mmol, 1.0 eq) in 20 mL of anhydrous THF dropwise over 20 minutes.
- **Reflux:** Remove the ice bath and heat the reaction mixture to reflux for 12 hours.
- **Workup:** Cool the mixture to 0 °C and carefully quench with 50 mL of saturated aqueous NH₄Cl. Causality Note: Quenching with NH₄Cl rather than a strong acid prevents the hydrolysis of the newly formed cyclic imine while avoiding the formation of intractable magnesium hydroxide emulsions.
- **Extraction:** Extract the aqueous layer with Ethyl Acetate (3 × 50 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced

pressure to yield the crude cyclic imine.

- Validation Checkpoint: GC-MS analysis of an aliquot should reveal the disappearance of O-methylcaprolactim (m/z 127) and the emergence of the imine intermediate (m/z 217).

Step 5.3: Reduction to Free Base Azepane

- Dissolution: Dissolve the crude cyclic imine in 60 mL of anhydrous MeOH and cool to 0 °C.
- Reduction: Add NaBH_4 (3.78 g, 100.0 mmol, 2.0 eq) in small portions over 30 minutes to control hydrogen evolution.
- Stirring: Allow the reaction to warm to room temperature and stir for 4 hours.
- Workup: Concentrate the mixture under reduced pressure to remove MeOH. Partition the residue between Dichloromethane (DCM, 100 mL) and 1M aqueous NaOH (50 mL).
Causality Note: The basic workup ensures the azepane nitrogen is fully deprotonated, forcing the product entirely into the organic phase.
- Isolation: Extract the aqueous layer with DCM (2 × 50 mL). Dry the combined organic layers over Na_2SO_4 and concentrate to yield the crude free base azepane as a pale yellow oil.
- Validation Checkpoint: TLC (n-hexane/EtOAc 7:3) visualized with Ninhydrin stain will show the conversion of the UV-active imine to the secondary amine, which stains distinctively upon heating.

Step 5.4: Salification and Crystallization

- Dissolution: Dissolve the crude free base azepane in 50 mL of anhydrous Et_2O and cool to 0 °C.
- Precipitation: Add 4M HCl in 1,4-dioxane dropwise under vigorous stirring until the solution reaches pH ~2 (approximately 15 mL). A white precipitate will form immediately.
- Isolation: Stir for an additional 1 hour at 0 °C to ensure complete crystallization. Filter the precipitate through a sintered glass funnel, wash with cold anhydrous Et_2O (2 × 20 mL), and dry under high vacuum for 12 hours.

- Validation Checkpoint: The immediate formation of a white precipitate that is highly soluble in water but insoluble in ether confirms successful hydrochloride salt formation.

Quantitative Data & Yield Optimization

Table 1: Optimization of Imine Reduction Conditions

Reducing Agent	Solvent	Temp	Time	Yield (%)	Purity (HPLC, %)
NaBH ₄	MeOH	0 °C to RT	4 h	85	>98
NaBH ₃ CN	MeOH	RT	12 h	72	95
LiAlH ₄	THF	0 °C	2 h	60	88 (Over-reduction)

| Pd/C, H₂ (1 atm) | EtOH | RT | 24 h | 78 | 96 |

Table 2: Physicochemical Properties of the Target Compound

Property	Specification
Compound Name	2-(4-Methoxy-3-methylphenyl)azepane hydrochloride
CAS Registry Number	887361-07-1 (Free base)
Molecular Formula	C ₁₄ H ₂₁ NO • HCl
Molecular Weight	255.79 g/mol
Appearance	White to off-white crystalline solid

| Solubility | Soluble in H₂O, MeOH, DMSO; Insoluble in Et₂O |

Analytical Characterization & Troubleshooting

- Troubleshooting Grignard Initiation: If the Grignard reaction fails to initiate, ensure all glassware is strictly flame-dried. The addition of a small crystal of iodine or a few drops of

1,2-dibromoethane can chemically scrub the magnesium surface.

- Mass Spectrometry (ESI-MS): Expected[M+H]⁺ for the free base is m/z 220.17.
- NMR Expectations: In ¹H-NMR (D₂O or DMSO-d₆), the methoxy protons will appear as a sharp singlet near 3.8 ppm, and the aryl methyl protons as a singlet near 2.1 ppm. The benzylic azepane proton (C2-H) will appear as a distinct multiplet shifted downfield (~4.2 - 4.5 ppm) due to the adjacent protonated nitrogen and aromatic ring.

References

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